

Technical Support Center: Minimizing DEHP Leaching from Laboratory Equipment

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Compound of Interest

Compound Name: DEHP (Standard)

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize Di(2-ethylhexyl) phthalate (DEHP) leaching from laboratory equipment during their experiments.

Troubleshooting Guides

This section addresses specific issues users might encounter related to DEHP contamination.

Issue 1: Suspected DEHP Contamination in Experimental Results

Symptoms:

- Inconsistent or non-reproducible assay results.
- Unexpected biological effects in cell cultures (e.g., altered proliferation, differentiation, or toxicity).[1]
- High background noise or distinct peaks corresponding to DEHP in analytical methods like GC-MS or LC-MS.[2]

Troubleshooting Steps:

- Isolate the Source: Systematically evaluate each component of your experimental setup to pinpoint the source of contamination.[2]

- Solvent/Blank Analysis: Inject a high-purity solvent directly into your analytical instrument to check for contamination from the solvent itself or the instrument's fluid path.[\[2\]](#)
- Vial Test: Analyze a solvent that has been stored in a sample vial with the cap and septum to determine if these are leaching DEHP.[\[2\]](#)
- Consumables Check: Individually test leachates from other plastic consumables used (e.g., pipette tips, filters, tubing) by incubating them with a pure solvent and then analyzing the solvent.[\[3\]](#)[\[4\]](#)
- Review Laboratory Practices:
 - Personal Care Products: Analysts should avoid using cosmetics, lotions, or other personal care products, as they can be a source of phthalate contamination.
 - Gloves: Ensure that gloves used are made of a material that does not leach DEHP, such as nitrile.
 - Parafilm: Avoid using Parafilm to seal containers, as it is a known source of DEHP. Use glass stoppers or baked aluminum foil instead.[\[2\]](#)
- Implement Corrective Actions:
 - Replace any identified contaminated consumables with DEHP-free alternatives.
 - Institute rigorous cleaning protocols for all reusable glassware and equipment.
 - If the source is determined to be a piece of equipment, contact the manufacturer for guidance and consider replacement with a certified DEHP-free option.

Issue 2: Selecting and Validating New Laboratory Equipment

Question: How can I ensure that new laboratory equipment is low-leaching or DEHP-free?

Answer:

- Vendor and Material Scrutiny:

- Request Documentation: Ask the manufacturer for a certificate of analysis or a statement confirming that the product is DEHP-free. Be aware that some products labeled "DEHP-free" may still contain trace amounts.[5]
- Material Selection: Whenever possible, opt for materials that are inherently less likely to contain plasticizers. Glass, stainless steel, polypropylene (PP), and polyethylene (PE) are generally safer alternatives to polyvinyl chloride (PVC).[6] For applications requiring flexibility, consider alternatives to DEHP-plasticized PVC, such as ethylene vinyl acetate (EVA), silicone, or polyurethane.
- Internal Validation Protocol:
 - Initial Leaching Test: Before introducing new equipment into routine use, perform a leaching study. A general protocol is provided in the "Experimental Protocols" section below.
 - "Worst-Case" Scenario Testing: Conduct leaching tests under the most aggressive conditions your experiments will involve (e.g., highest temperature, longest duration, most lipophilic solvent).[7]
 - Establish a Baseline: Analyze a blank sample (solvent that has not been in contact with the equipment) to establish the background level of DEHP in your analytical system.

Frequently Asked Questions (FAQs)

What is DEHP and why is it a concern in the laboratory?

Di(2-ethylhexyl) phthalate (DEHP) is a common plasticizer added to polymers like PVC to make them flexible.[1] It is not chemically bound to the polymer and can leach into samples, especially in the presence of lipophilic solvents, elevated temperatures, and prolonged contact time.[8] DEHP is an endocrine disruptor and can interfere with experimental results, particularly in sensitive biological assays.[1]

Which laboratory items are common sources of DEHP leaching?

- Tubing: PVC tubing is a significant source of DEHP.[3]

- Storage Bags: IV bags and other flexible plastic bags can leach DEHP.[\[9\]](#)
- Gloves: Some vinyl gloves may contain DEHP.
- Vial Caps and Septa: Plastic components of vial closures can be a source of contamination. [\[2\]](#)
- Syringes and Pipette Tips: Disposable plastic syringes and some pipette tips have been shown to leach phthalates.[\[3\]](#)[\[4\]](#)
- Filters: Syringe filters and other filtration units can be a source of contamination.[\[4\]](#)

What factors influence the rate of DEHP leaching?

- Temperature: Higher temperatures increase the rate of leaching.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Contact Time: Longer exposure of a solvent to the plastic results in more leaching.[\[12\]](#)
- Solvent Type: Lipophilic (fat-soluble) solvents and solutions with surfactants extract DEHP more readily than aqueous, non-lipidic solutions.[\[13\]](#)
- Agitation: Shaking or mechanical stress can increase the migration of DEHP from the plastic. [\[12\]](#)
- Material Age and Condition: Degradation of the plastic over time can enhance leaching.

What are suitable alternatives to DEHP-plasticized PVC?

Several alternatives are available, each with its own properties:

- Polypropylene (PP): A rigid plastic that is a good alternative for containers and some tubing.
- Polyethylene (PE): Another common plastic that is a suitable alternative for many applications.
- Silicone: A flexible material often used for tubing in sensitive applications.
- Ethylene Vinyl Acetate (EVA): Used for bags and tubing.

- **Alternative Plasticizers:** PVC can be plasticized with other compounds that have lower leaching potential or toxicity profiles, such as TOTM (trioctyl trimellitate), DOTP (dioctyl terephthalate), and ATBC (acetyl tributyl citrate).

How should I clean laboratory ware to minimize DEHP contamination?

For glassware and other reusable items, a thorough cleaning procedure is essential:

- **Initial Rinse:** Immediately after use, rinse with an appropriate solvent to remove the bulk of the residue.
- **Detergent Wash:** Wash with a laboratory-grade, phosphate-free detergent and hot water. Use brushes that will not scratch the surface.[\[14\]](#)
- **Solvent Rinse:** Rinse with a high-purity solvent like acetone or ethanol to remove any remaining organic residues.
- **Acid Wash (for glassware):** Soaking in a dilute acid solution (e.g., 1% hydrochloric or nitric acid) can help remove inorganic residues.[\[15\]](#)
- **Thorough Water Rinse:** Rinse multiple times with tap water, followed by several rinses with deionized water.[\[14\]](#)
- **Baking (for glassware):** For trace-level analysis, baking glassware at a high temperature (e.g., 400°C) can help remove volatile organic contaminants like phthalates.[\[16\]](#)
- **Proper Storage:** Store cleaned items covered with baked aluminum foil or in a clean, closed cabinet to prevent re-contamination from laboratory air.[\[16\]](#)

Data Presentation

Table 1: DEHP Leaching from Laboratory Consumables into Different Solvents

Plastic Type	Consumable	Solvent	Temperature (°C)	Exposure Time	Leached DEHP Concentration
PVC	Infusion Tubing	Lipid Emulsion	37	6 hours (dynamic)	> 425 µg
PVC	IV Bag (PL146)	5% Dextrose	Not Specified	Not Specified	3260 µg
EVA	IV Bag (DEHP-free labeled)	5% Dextrose	Not Specified	60 minutes	11.0–17.1 µg
Polypropylene	Syringe	Simulant (Ethanol/Water)	Not Specified	60 minutes	41.3 µg
PVC	Neonatal Expiratory Filter	Simulant (Ethanol/Water)	Not Specified	60 minutes	54,600 µg
PVC	Disposable Gloves	Pseudo-seawater	45	4-16 days	Detectable DBP (DEHP not detected)

Data compiled from multiple sources.[\[9\]](#)[\[10\]](#)

Table 2: Regulatory Limits and Guidelines for DEHP

Agency	Guideline	Value
EPA	Maximum Contaminant Level (Drinking Water)	0.006 mg/L
EPA	Reference Dose (Oral)	0.02 mg/kg/day
WHO	Tolerable Daily Intake	25 µg/kg body weight
FDA	Allowable Level in Bottled Water	0.006 mg/L

Data from U.S. Environmental Protection Agency (EPA), World Health Organization (WHO), and U.S. Food and Drug Administration (FDA).[\[17\]](#)[\[18\]](#)[\[19\]](#)

Experimental Protocols

Protocol 1: Standard Operating Procedure for Determination of Phthalates in Plastic Materials (Adapted from CPSC-CH-C1001-09.3)

Objective: To quantify the concentration of DEHP in a plastic material.

Materials:

- Sample of plastic material
- Tetrahydrofuran (THF), high purity
- Hexane, high purity
- Cyclohexane, high purity
- DEHP standard solution
- Internal standard (e.g., Benzyl Benzoate)
- Glass vials with PTFE-lined caps
- 0.45 µm PTFE syringe filter

- Gas Chromatograph-Mass Spectrometer (GC-MS)

Procedure:

- Sample Preparation:
 - Cryogenically mill a small, representative portion of the plastic sample into a fine powder.
 - Accurately weigh approximately 50 mg of the powdered sample into a glass vial.[\[20\]](#)
- Extraction:
 - Add 5 mL of THF to the vial.[\[20\]](#)
 - Seal the vial and shake for a minimum of 30 minutes to dissolve the sample. Some materials may require a longer shaking time.
 - Add 10 mL of hexane to precipitate the PVC polymer. Allow the polymer to settle for at least 5 minutes.[\[20\]](#)
- Filtration and Dilution:
 - Filter the THF/hexane solution through a 0.45 μ m PTFE filter into a clean glass vial.
 - Transfer a known aliquot (e.g., 0.3 mL) of the filtered solution to a GC vial.[\[20\]](#)
 - Add a known amount of internal standard.
 - Dilute the sample with cyclohexane to a final volume (e.g., 1.5 mL) suitable for GC-MS analysis.[\[20\]](#)
- GC-MS Analysis:
 - Prepare a calibration curve using a series of DEHP standards of known concentrations.
 - Analyze the prepared sample extract by GC-MS.
 - Identify and quantify the DEHP peak based on its retention time and mass spectrum, using the internal standard for calibration.

Protocol 2: General Leaching Test for Laboratory Consumables

Objective: To assess the potential for DEHP to leach from a laboratory consumable into a relevant solvent.

Materials:

- The laboratory consumable to be tested (e.g., tubing, container, pipette tips).
- A high-purity solvent relevant to the intended application (e.g., ethanol, methanol, hexane, or a cell culture medium simulant).
- Control container made of a known inert material (e.g., glass).
- Analytical instrument for DEHP quantification (e.g., GC-MS or LC-MS).

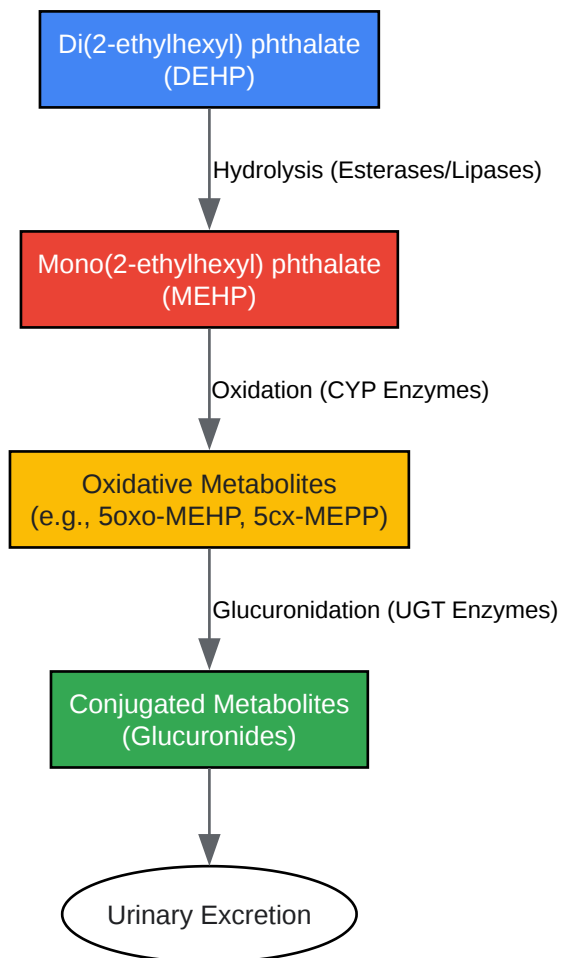
Procedure:

- Setup:
 - Place a defined quantity of the test consumable into both the test vessel and a control glass vessel. For tubing, this could be a specific length; for smaller items, a specific number or surface area.
 - Add a measured volume of the chosen solvent to each vessel, ensuring the consumable is fully submerged.
 - Prepare a "solvent blank" by placing the same volume of solvent into another control glass vessel without the test consumable.
- Incubation:
 - Seal all vessels.
 - Incubate under conditions that mimic or exceed the intended experimental use (e.g., 37°C for 24 hours). Consider including agitation if it is part of the experimental workflow.
- Analysis:

- After incubation, carefully transfer the solvent from each vessel into a clean vial for analysis.
- Analyze the solvent from the test vessel, the control vessel, and the solvent blank for DEHP concentration using a validated analytical method.
- Interpretation:
 - The solvent blank provides the background level of contamination from the solvent and analytical system.
 - The control vessel helps to account for any leaching from the vessel itself.
 - The test vessel result, corrected for the blank and control, indicates the amount of DEHP leached from the consumable.

Mandatory Visualizations

Figure 1. Simplified DEHP Metabolic Pathway



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Figure 1. Simplified DEHP Metabolic Pathway
Figure 2. Workflow for Troubleshooting DEHP Contamination

Figure 3. Workflow for Selecting Low-Leaching Labware

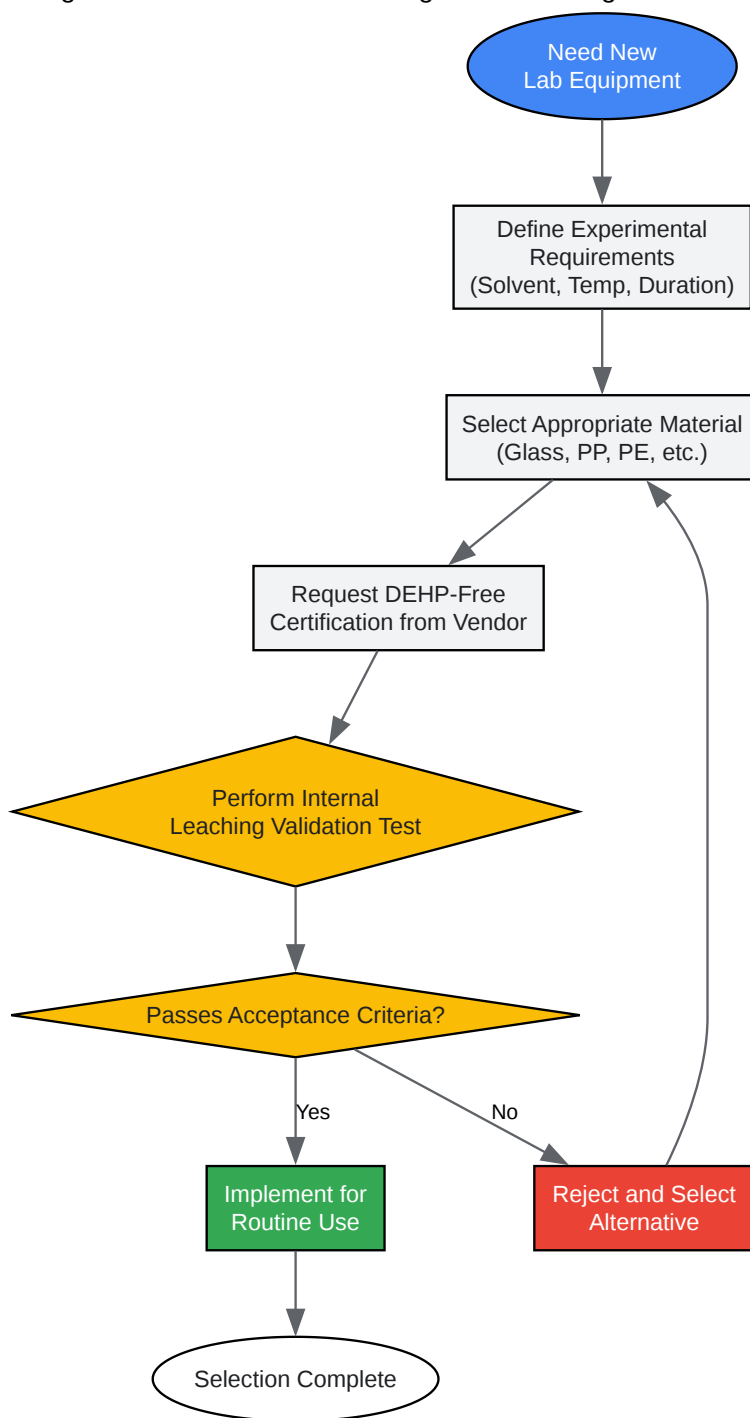
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Figure 3. Workflow for Selecting Low-Leaching Labware

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